

safety and handling precautions for 7-Bromo-5-methyl-1H-indazole

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Compound of Interest

Compound Name: 7-Bromo-5-methyl-1H-indazole

Cat. No.: B592039

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An In-depth Technical Guide to the Safe Handling of 7-Bromo-5-methyl-1H-indazole

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a formal risk assessment and the official Safety Data Sheet (SDS) provided by the supplier. Always consult the most current SDS for your specific material before handling.

Introduction

7-Bromo-5-methyl-1H-indazole is a heterocyclic aromatic organic compound. As a brominated indazole derivative, it serves as a valuable building block in medicinal chemistry and drug discovery, often used in the synthesis of more complex molecules with potential therapeutic applications. Due to its chemical nature, understanding and implementing rigorous safety and handling precautions are paramount to ensure the safety of laboratory personnel and the integrity of research.

This guide provides a comprehensive overview of the known safety information, handling procedures, and emergency protocols for **7-Bromo-5-methyl-1H-indazole**, based on available safety data sheets and general best practices for handling similar chemical reagents.

Hazard Identification and Classification

7-Bromo-5-methyl-1H-indazole is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The following tables summarize its GHS

(Globally Harmonized System) classification.

Table 1: GHS Classification

Hazard Class	Hazard Category
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity – single exposure (Respiratory system)	Category 3

Table 2: GHS Hazard Statements and Precautionary Codes

Code	Statement
Hazard Statements	
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
Precautionary Statements	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.

P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

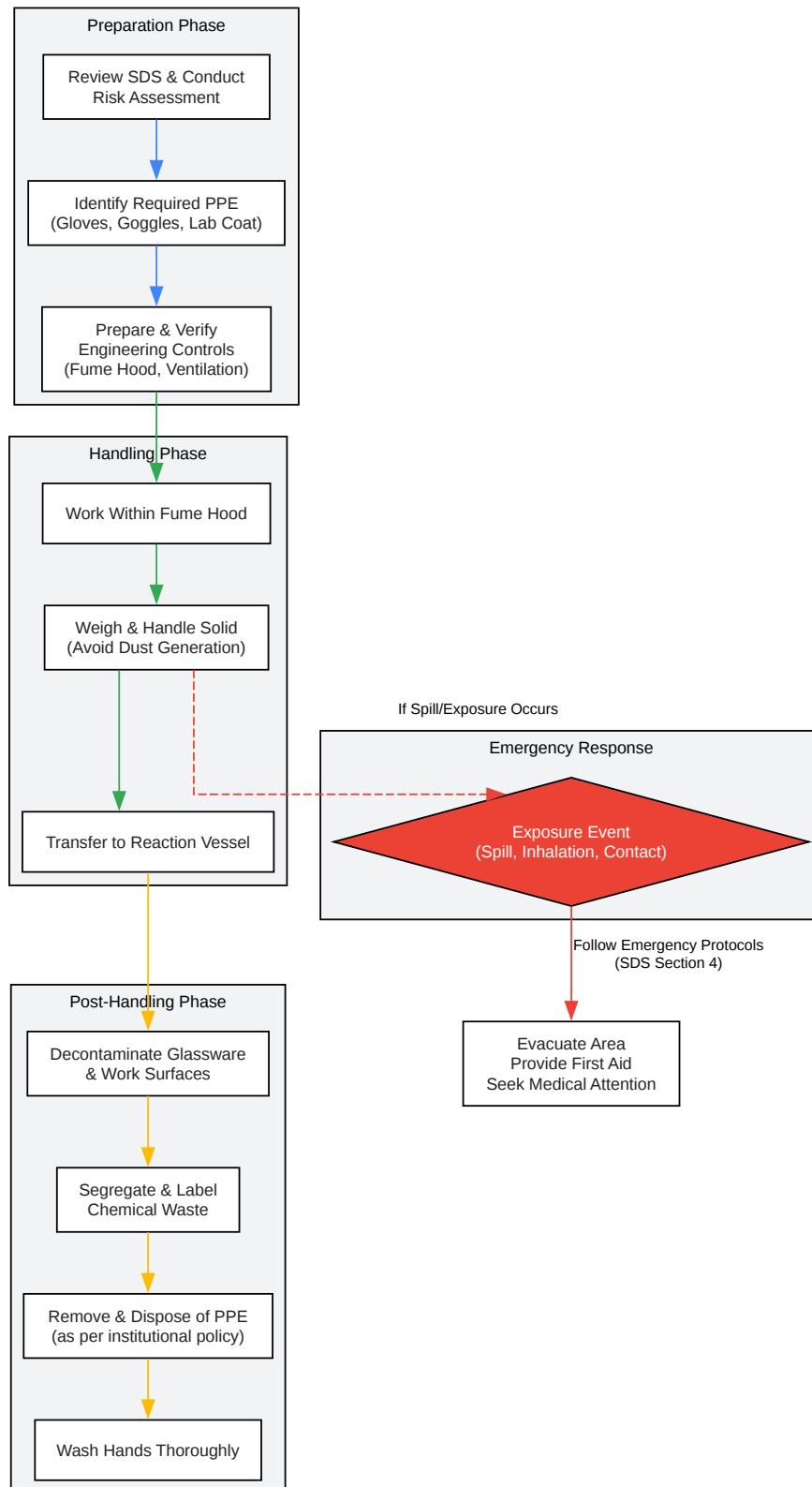
Table 3: Physical and Chemical Properties of **7-Bromo-5-methyl-1H-indazole**

Property	Value
Molecular Formula	C ₈ H ₇ BrN ₂
Molecular Weight	211.06 g/mol
Appearance	Solid (powder/crystals)
Melting Point	131 - 136 °C (268 - 277 °F)
Boiling Point	No data available
Flash Point	No data available
Solubility	No data available
Stability	Stable under recommended storage conditions.
Conditions to Avoid	Strong oxidizing agents.

Experimental Protocols for Safe Handling

The following protocols outline the standard procedures for safely handling **7-Bromo-5-methyl-1H-indazole** in a laboratory setting. A mandatory workflow for risk assessment and handling is visualized below.

Risk Assessment and Handling Workflow



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Caption: Workflow for Risk Assessment and Safe Handling of **7-Bromo-5-methyl-1H-indazole**.

Required Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles that meet government standards such as NIOSH (US) or EN 166 (EU). A face shield may be necessary for larger quantities.
- Skin Protection:
 - Wear a flame-retardant, chemical-resistant lab coat.
 - Handle with impervious gloves (e.g., nitrile rubber). Ensure gloves are inspected prior to use and are of a suitable thickness and material. Dispose of contaminated gloves after use in accordance with good laboratory practices.
- Respiratory Protection: For operations where dust generation is likely and engineering controls are insufficient, use a NIOSH-approved N95 (or better) particulate respirator.

Engineering Controls

- All handling of **7-Bromo-5-methyl-1H-indazole** solid should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible and in good working order in the immediate vicinity of the handling area.

Handling and Storage Protocol

- Preparation: Before handling, ensure all required PPE is donned correctly and the fume hood is operational.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. Store locked up and away from incompatible materials such as strong oxidizing agents.
- Weighing: To prevent the generation of dust, weigh the compound carefully. Use a spatula to gently transfer the solid. Avoid scooping actions that could aerosolize the powder.

- Disposal: Dispose of waste material and empty containers in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains. Waste should be segregated into a clearly labeled, sealed container for hazardous chemical waste.

First-Aid and Emergency Procedures

Immediate action is crucial in the event of an exposure.

Table 4: First-Aid Measures

Exposure Route	Procedure
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician. Take off contaminated clothing and shoes immediately.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses if present and easy to do.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Pick up and arrange for disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Conclusion

7-Bromo-5-methyl-1H-indazole is a valuable research chemical that demands careful and informed handling. Adherence to the guidelines outlined in this document, in conjunction with the supplier's SDS and institutional safety policies, is essential for mitigating risks. A thorough understanding of its hazards, the consistent use of appropriate engineering controls and PPE, and preparedness for emergency situations are the cornerstones of its safe and effective use in research and development.

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